

Application Notes and Protocols for Levatin Powder

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Compound of Interest

Compound Name: *Levatin*

Cat. No.: *B241495*

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Introduction

Levatin (CAS: 140670-84-4) is an 18-Norclerodane diterpene isolated from *Croton levatii*. Diterpenoids from *Croton* species have been reported to possess a range of biological activities, including cytotoxic and anti-inflammatory effects[1][2]. The traditional uses of *Croton* species in treating various ailments suggest the therapeutic potential of their constituent compounds[3][4][5]. These application notes provide essential information for the proper storage, handling, and use of **Levatin** powder in a research setting.

Storage and Stability

Proper storage of **Levatin** powder is critical to maintain its integrity and stability for experimental use. The following table summarizes the recommended storage conditions.

Parameter	Condition	Duration
Powder	Store at -20°C in a dry, dark place.	3 years
In Solvent	Store at -80°C in a tightly sealed vial.	1 year
Shipping	Shipped with blue ice or at ambient temperature.	N/A

Handling and Safety Precautions

Levatin is a high-purity compound intended for research use only. Standard laboratory safety protocols should be followed when handling this powder.

Aspect	Guideline
Personal Protective Equipment (PPE)	Wear a lab coat, safety glasses, and chemical-resistant gloves.
Ventilation	Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust particles.
Spill Management	In case of a spill, avoid generating dust. Gently sweep the powder into a container for disposal. Clean the area with a damp cloth.
Disposal	Dispose of waste material in accordance with local, state, and federal regulations.
Incompatibilities	Avoid contact with strong oxidizing agents.

Experimental Protocols

Preparation of Stock Solutions

The following protocol outlines the steps for preparing a stock solution of **Levatin**.

Materials:

- **Levatin** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate the vial of **Levatin** powder to room temperature before opening.
- Weigh the desired amount of **Levatin** powder in a sterile microcentrifuge tube.
- Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution until the **Levatin** powder is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution.
- Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C.

Preparation of Working Solutions

This protocol describes the dilution of the stock solution to prepare working solutions for in vitro experiments.

Materials:

- **Levatin** stock solution (e.g., 10 mM in DMSO)
- Appropriate cell culture medium or buffer
- Sterile tubes

- Calibrated pipettes

Procedure:

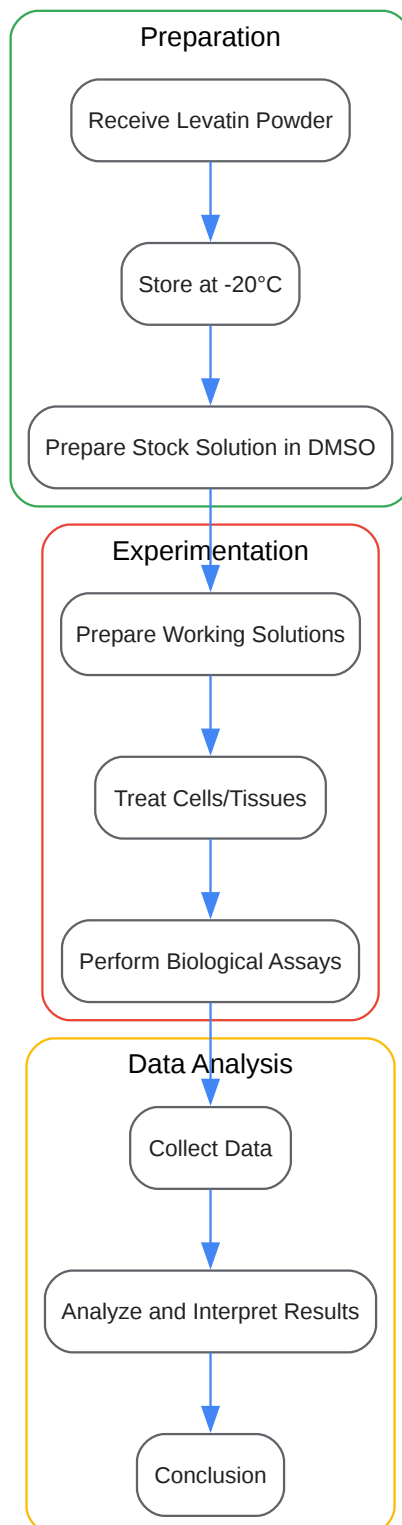
- Thaw an aliquot of the **Levatin** stock solution at room temperature.
- Perform a serial dilution of the stock solution with the appropriate cell culture medium or buffer to achieve the desired final concentrations for your experiment.
- Ensure that the final concentration of DMSO in the working solution is not toxic to the cells (typically <0.1%).
- Use the freshly prepared working solutions for your experiments.

Signaling Pathways and Mechanism of Action

The specific signaling pathways and the precise mechanism of action for **Levatin** have not been extensively characterized in the scientific literature. Diterpenes isolated from Croton species have been shown to exhibit a variety of biological activities, including anti-inflammatory and cytotoxic effects, which may involve pathways such as NF- κ B or apoptotic signaling[3][5][6]. However, further research is required to elucidate the specific molecular targets of **Levatin**.

Visualizations

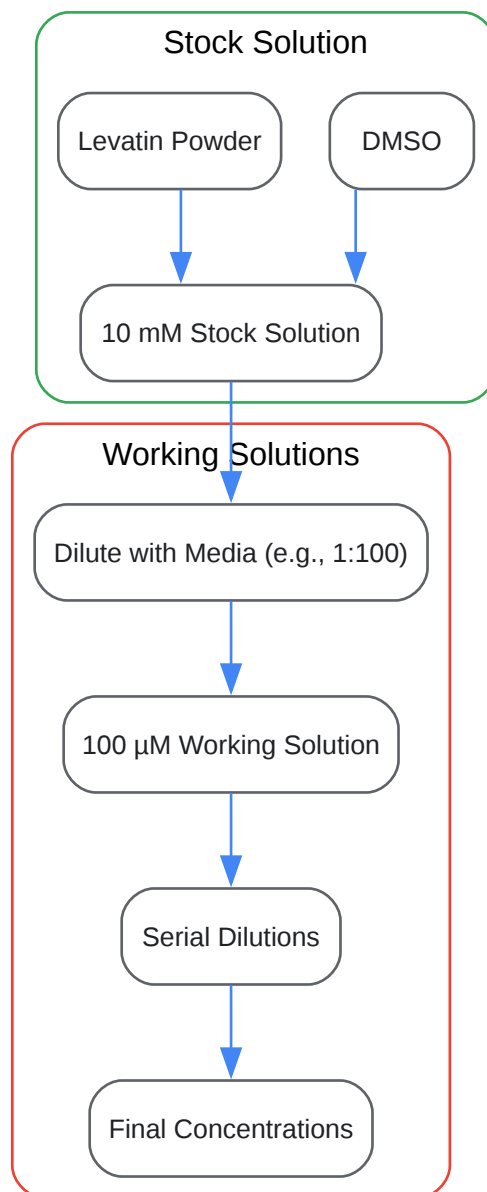
General Experimental Workflow for Levatin Powder



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Caption: General workflow for handling and using **Levatin** powder.

Solution Preparation Logic



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Caption: Logic for preparing **Levatin** stock and working solutions.

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